

# In-Depth Technical Guide to the Physical Properties of Tricyclopentylphosphine

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## Compound of Interest

Compound Name: Tricyclopentylphosphine

Cat. No.: B1587364

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## Introduction

**Tricyclopentylphosphine** is an organophosphine compound that serves as a valuable ligand in organometallic chemistry and catalysis. Its sterically demanding and electron-rich nature makes it effective in a variety of cross-coupling reactions, which are fundamental to modern synthetic organic chemistry and crucial in the development of new pharmaceutical agents. This guide provides a comprehensive overview of the core physical properties of **Tricyclopentylphosphine**, detailed experimental protocols for their determination, and a visualization of its role in a key catalytic cycle.

## Core Physical and Chemical Properties

The physical characteristics of **Tricyclopentylphosphine** are essential for its proper handling, storage, and application in chemical synthesis. As an air-sensitive liquid, specific precautions are necessary to maintain its integrity.

## Quantitative Physical Properties

The key quantitative physical data for **Tricyclopentylphosphine** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>15</sub> H <sub>27</sub> P	[1][2][3]
Molecular Weight	238.35 g/mol	[1][2][3]
Appearance	Colorless liquid	[4][5]
Density	0.986 g/mL at 20 °C 0.979 g/mL at 25 °C	[1]
Refractive Index	n <sub>20/D</sub> 1.538	[1]
Boiling Point	332.7 ± 9.0 °C (Predicted)	[1]
Flash Point	210 °C (410.0 °F) - closed cup	[1]
Solubility	Soluble in most organic solvents; insoluble in water. (Inferred from Tricyclohexylphosphine)	[2]
Storage Conditions	Store at 2-8°C under an inert atmosphere (e.g., nitrogen), protected from light.	[1]

## Spectral Data

Specific experimental spectral data for **Tricyclopentylphosphine** is not readily available in public databases. However, the data for the closely related and structurally similar Tricyclohexylphosphine (PCy<sub>3</sub>) provides a useful reference for the expected spectral characteristics.

Spectrum Type	Expected Peaks/Signals for Tricyclohexylphosphine (Reference)
$^{31}\text{P}$ NMR	A single resonance is expected. For $\text{PCy}_3$ , the chemical shift ( $\delta$ ) is approximately 9.95 ppm to 10.8 ppm (relative to $\text{H}_3\text{PO}_4$ ). <sup>[2][6]</sup>
$^{13}\text{C}$ NMR	For $\text{PCy}_3$ , characteristic signals appear around $\delta$ 35.3 (d, $^1\text{JC-P} = 17$ Hz, PCH), 31.3 (d, $^2\text{JC-P} = 6.0$ Hz, PCHCH <sub>2</sub> ), 28.1 (d, $^3\text{JC-P} = 11$ Hz, PCHCH <sub>2</sub> CH <sub>2</sub> ), and 27.2 (s, PCHCH <sub>2</sub> CH <sub>2</sub> ). <sup>[7]</sup>
$^1\text{H}$ NMR	Complex multiplets are expected in the aliphatic region ( $\delta$ 1.0-2.0 ppm). For $\text{PCy}_3$ , broad multiplets are observed around $\delta$ 1.1-1.8 ppm. <sup>[7]</sup>
FT-IR	Characteristic peaks for C-H stretching of the cyclopentyl rings are expected around 2850-3000 $\text{cm}^{-1}$ . P-C stretching vibrations are also anticipated. For comparison, trioctylphosphine oxide shows a P-C stretch at 1465 $\text{cm}^{-1}$ . <sup>[8]</sup>
Mass Spectrometry	The molecular ion peak ( $\text{M}^+$ ) would be observed at $m/z = 238.19$ . Fragmentation would likely involve the loss of cyclopentyl groups.

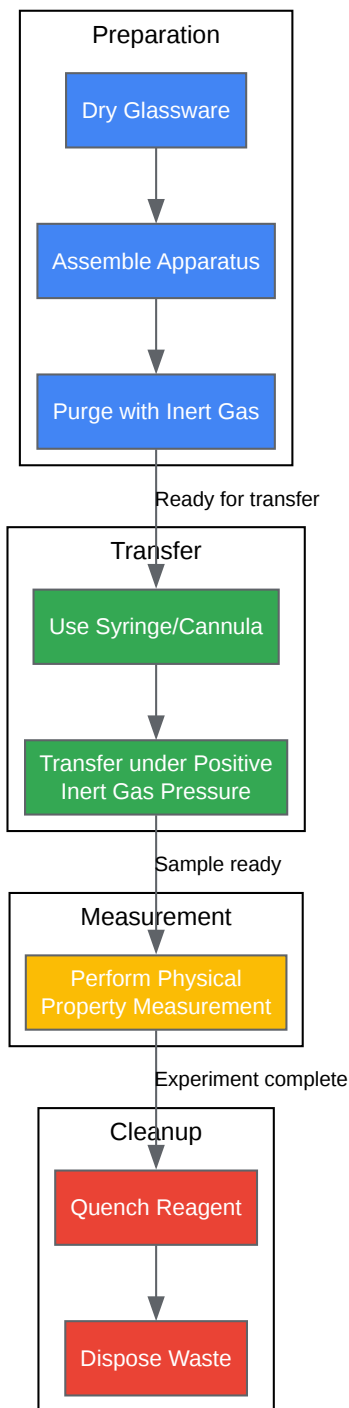
## Experimental Protocols for Property Determination

The determination of physical properties for an air-sensitive compound like **Tricyclopentylphosphine** requires specialized techniques to prevent its oxidation. The following are detailed methodologies for key experiments.

## Workflow for Handling Air-Sensitive Reagents

All experimental setups for measuring the physical properties of **Tricyclopentylphosphine** must be conducted under an inert atmosphere.

## General Workflow for Handling Air-Sensitive Compounds

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Caption: Workflow for handling air-sensitive compounds.

## Determination of Boiling Point (Thiele Tube Method under Inert Atmosphere)

- **Apparatus Setup:** A Thiele tube is fitted with a thermometer and a side-arm adapter connected to a Schlenk line, allowing for an inert atmosphere (e.g., argon or nitrogen) to be maintained.
- **Sample Preparation:** A small sample of **Tricyclopentylphosphine** (approx. 0.5 mL) is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Assembly:** The test tube is securely attached to the thermometer and placed into the Thiele tube, which is partially filled with a high-boiling, inert oil (e.g., silicone oil). The entire assembly is purged with inert gas.
- **Heating and Observation:** The side arm of the Thiele tube is gently heated. A continuous stream of bubbles will emerge from the capillary tube as the liquid's vapor pressure overcomes the external pressure.
- **Measurement:** The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Determination of Density (Pycnometer Method under Inert Atmosphere)

- **Preparation:** A pycnometer (a flask with a precise, known volume) is thoroughly cleaned, dried, and weighed accurately ( $m_1$ ).
- **Inerting:** The pycnometer is placed in a glovebox or purged thoroughly with an inert gas via a Schlenk line.
- **Filling:** The pycnometer is filled with **Tricyclopentylphosphine** inside the glovebox or using a gas-tight syringe under a positive pressure of inert gas. Care is taken to ensure no air bubbles are present. The filled pycnometer is then weighed ( $m_2$ ).
- **Calibration:** The process is repeated with a liquid of known density, typically deionized water, to precisely determine the pycnometer's volume. The pycnometer is filled with water and

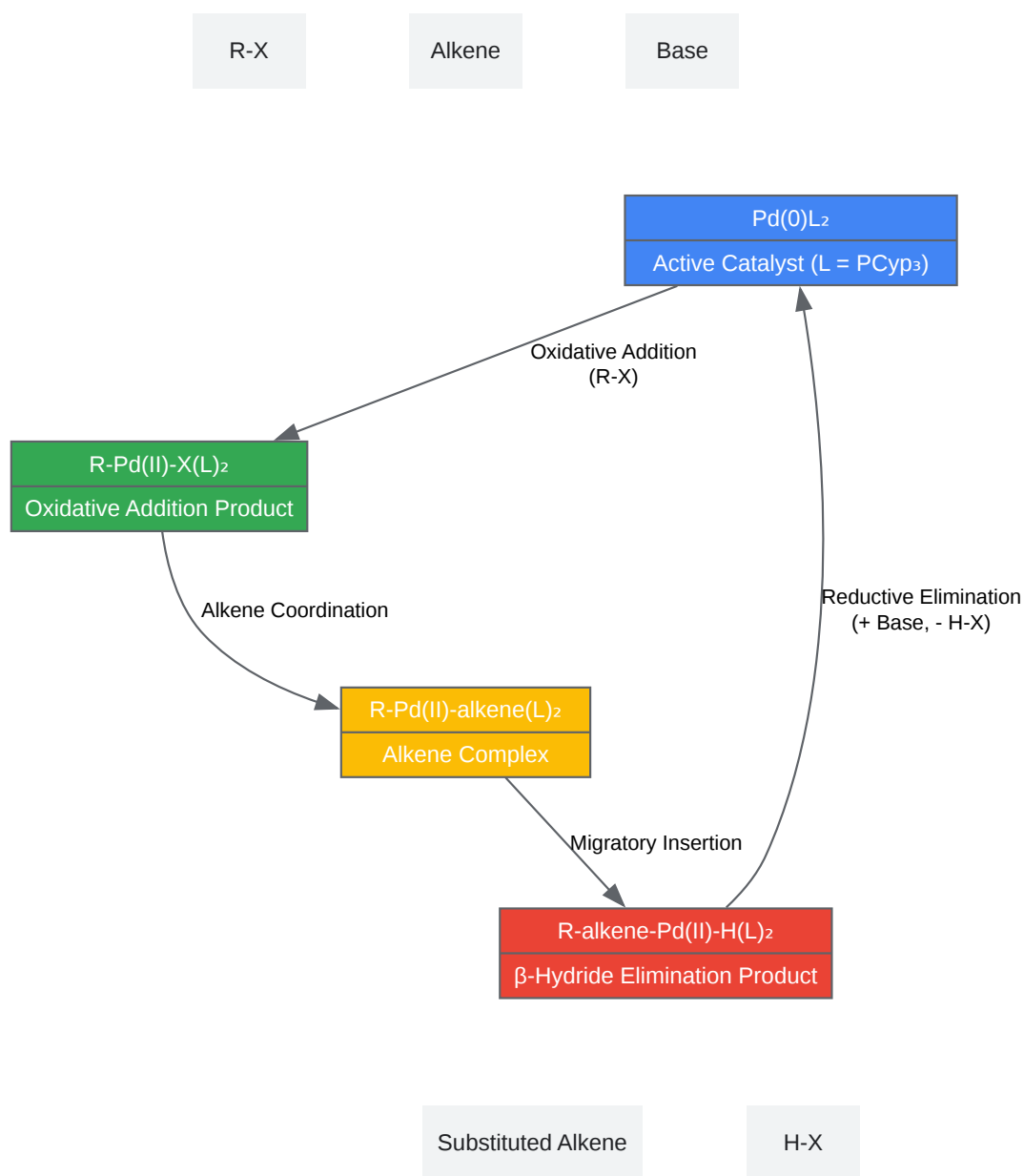
weighed ( $m_3$ ).

- Calculation:
  - The volume of the pycnometer ( $V$ ) is calculated:  $V = (m_3 - m_1) / \rho_{\text{water}}$
  - The density of **Tricyclopentylphosphine** ( $\rho_{\text{TCPP}}$ ) is then calculated:  $\rho_{\text{TCPP}} = (m_2 - m_1) / V$

## Role in Catalysis: The Heck Reaction

**Tricyclopentylphosphine** is an effective ligand in palladium-catalyzed cross-coupling reactions, such as the Heck reaction. The bulky cyclopentyl groups create a sterically hindered environment around the metal center, which can promote the reductive elimination step and stabilize the active catalytic species.

## Simplified Catalytic Cycle of the Heck Reaction

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